

# synthesis and characterization of Antiblaze V6

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## Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B10775394

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## In-depth Technical Guide: Antiblaze V6

Disclaimer: Information regarding the specific synthesis protocol and detailed characterization data for Antiblaze V6 is not extensively available in the public domain and is likely proprietary. This guide provides a summary of publicly accessible information and outlines general principles for the synthesis and characterization of similar chlorinated organophosphate flame retardants.

## Core Compound Information

Antiblaze V6 is a chlorinated organophosphate flame retardant. Its chemical identity and key properties are summarized below.

Property	Value	Reference
CAS Number	38051-10-4	[1][2]
Chemical Name	[2-[bis(2-chloroethoxy)phosphoryloxymethyl]-3-chloro-2-(chloromethyl)propyl] bis(2-chloroethyl) phosphate	[2]
Molecular Formula	C <sub>13</sub> H <sub>24</sub> Cl <sub>6</sub> O <sub>8</sub> P <sub>2</sub>	[1][2]
Molecular Weight	582.99 g/mol	[1]
Physical State	Translucent, viscous oil	[3]
Boiling Point	620.3°C at 760 mmHg	[4]
Density	1.464 g/cm <sup>3</sup>	[4]
LogP	5.72140	[4]

## Synthesis Protocol (General Approach)

A specific, validated synthesis protocol for Antiblaze V6 is not publicly available. However, the synthesis of similar chlorinated organophosphate esters often involves the reaction of a phosphorus oxychloride with chlorinated alcohols or epoxides. A plausible general approach is outlined below.

### General Reaction Scheme:

The synthesis likely involves a multi-step process where a core polyol is reacted with a phosphorylating agent, which is in turn esterified with a chlorinated alcohol.

### Key Raw Materials for Similar Compounds:

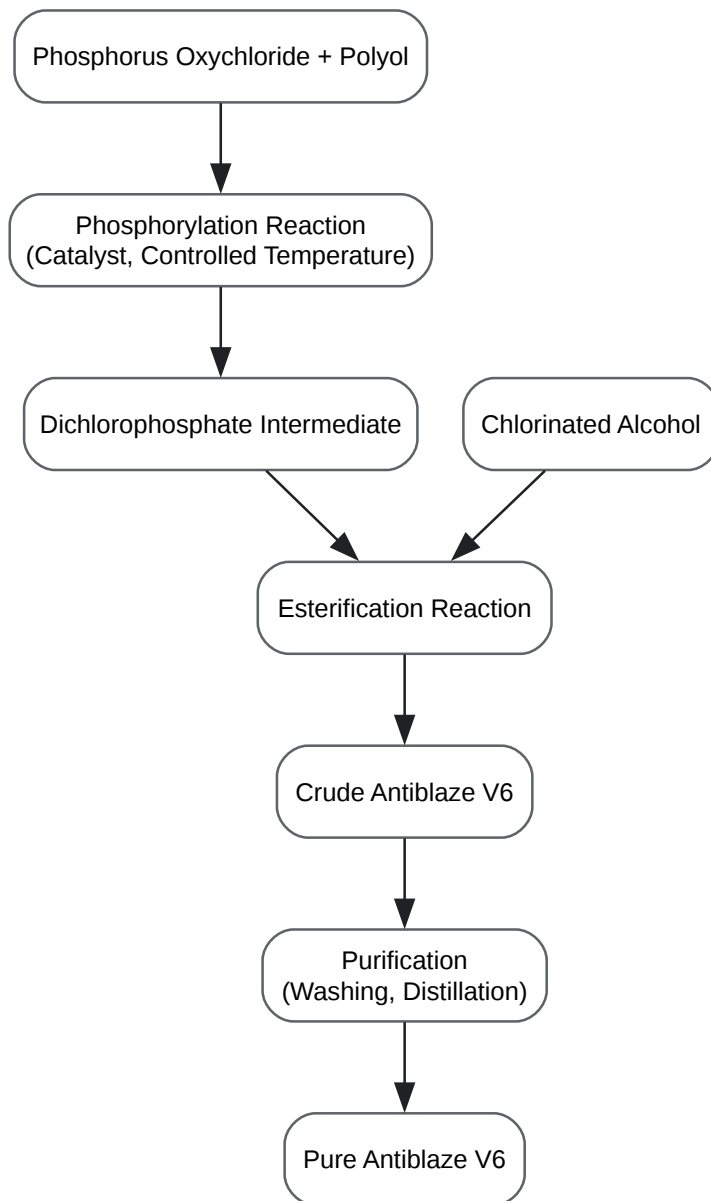
- Phosphorus Oxychloride (POCl<sub>3</sub>)[5]
- Epichlorohydrin[5]
- 2-Chloroethanol

#### General Experimental Steps:

- **Phosphorylation of Core Alcohol:** A central polyol, such as 2,2-bis(chloromethyl)-1,3-propanediol, would be reacted with phosphorus oxychloride in the presence of a catalyst. This step forms a dichlorophosphate intermediate.
- **Esterification:** The resulting intermediate is then reacted with a chlorinated alcohol, such as 2-chloroethanol, to form the final phosphate ester.
- **Purification:** The crude product would then be purified, likely through washing and distillation, to remove unreacted starting materials and byproducts.

A generalized workflow for the synthesis of chlorinated organophosphate flame retardants is depicted below.

## Generalized Synthesis Workflow for Chlorinated Organophosphate Flame Retardants



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A generalized workflow for the synthesis of chlorinated organophosphate flame retardants.

## Characterization

Comprehensive characterization data from techniques such as NMR and IR spectroscopy for Antiblaze V6 are not readily available in scientific literature. However, analytical methods for its detection and quantification in various matrices have been described.

#### Analytical Techniques:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a common method for the detection and quantification of Antiblaze V6 in environmental and biological samples. [\[3\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS has also been employed for the analysis of Antiblaze V6 and other flame retardants in textiles. [\[6\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC with UV or MS detection can be used for the analysis of flame retardant additives in polymers. [\[7\]](#)

## Mechanism of Action as a Flame Retardant

Antiblaze V6, being a chlorinated organophosphate, acts as a flame retardant through mechanisms in both the gas and condensed phases to interrupt the combustion cycle.

#### Condensed Phase Action:

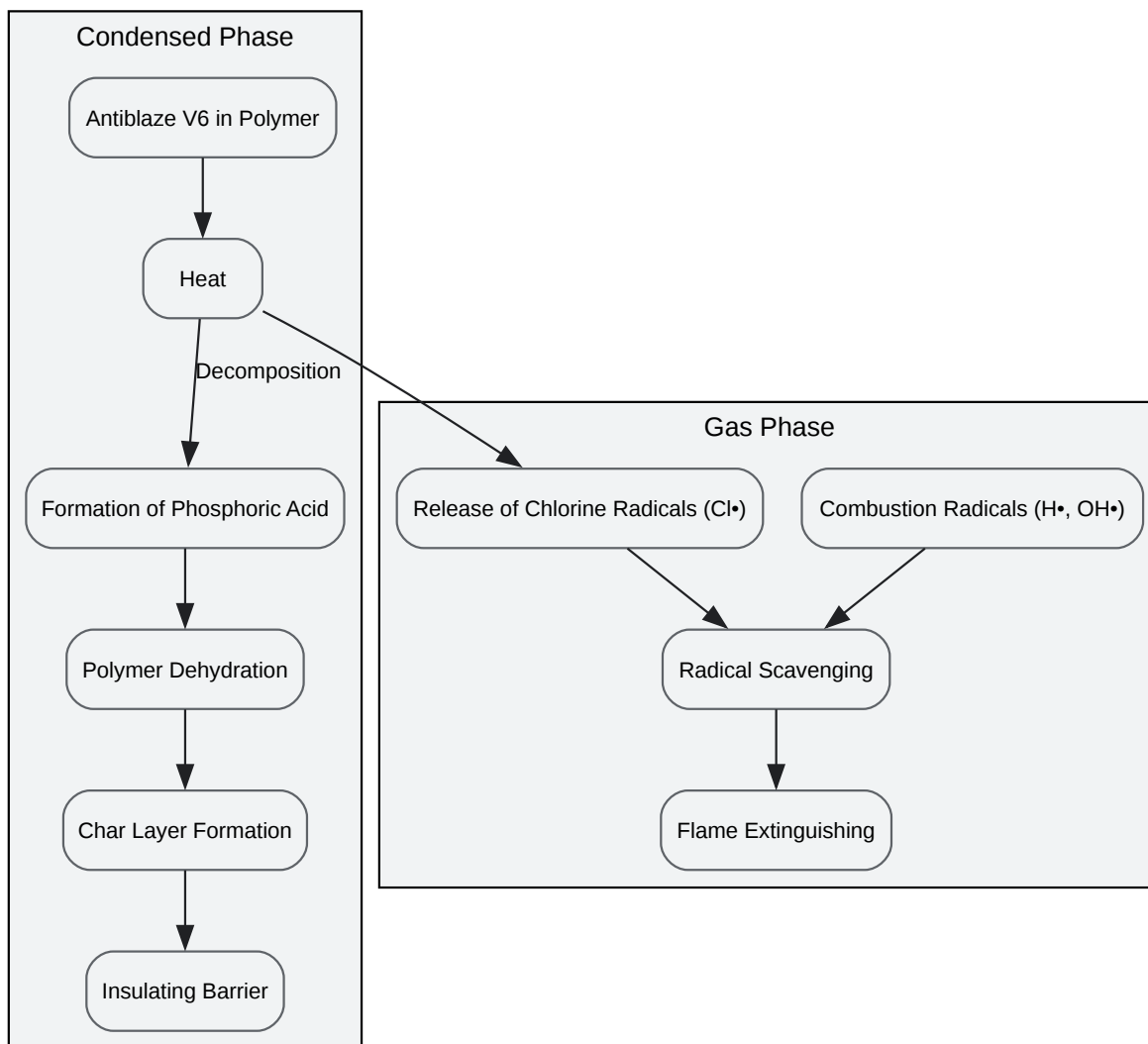
- Upon heating, the phosphate portion of the molecule decomposes to form phosphoric acid.
- The phosphoric acid acts as a catalyst for the dehydration of the polymer, leading to the formation of a char layer.
- This char layer acts as an insulating barrier, shielding the underlying polymer from heat and oxygen, thus slowing down further decomposition.

#### Gas Phase Action:

- The chlorinated components of Antiblaze V6 are released into the gas phase upon heating.
- These chlorine radicals act as scavengers for the high-energy  $H\bullet$  and  $OH\bullet$  radicals that propagate the combustion chain reaction in the flame.
- This "flame poisoning" effect reduces the efficiency of the combustion process and helps to extinguish the flame. [\[8\]](#)

The dual-phase mechanism of action is illustrated in the diagram below.

Flame Retardant Mechanism of Antiblaze V6



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The dual-phase flame retardant mechanism of chlorinated organophosphates.

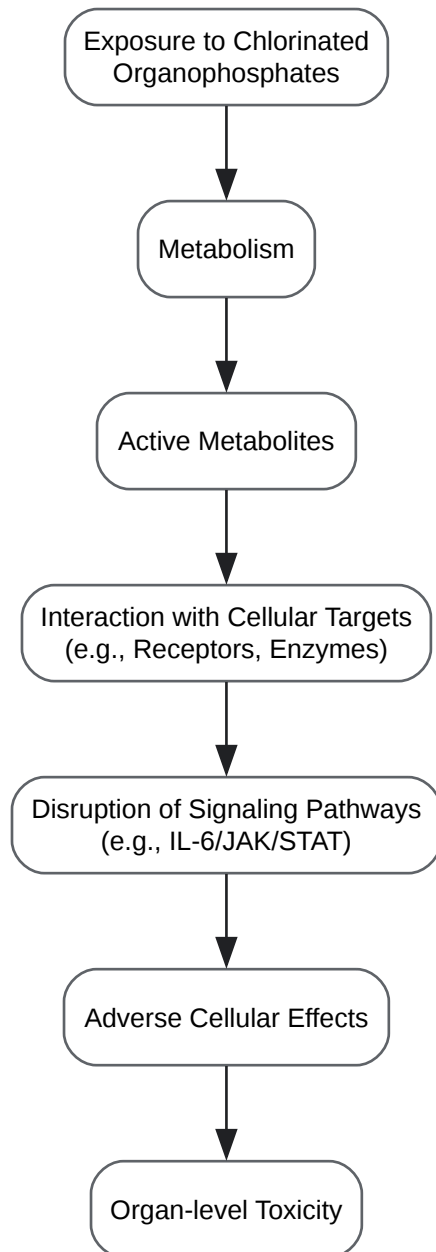
## Toxicological Profile and Potential Biological Pathways

While the primary function of Antiblaze V6 is as a flame retardant, like many chlorinated organophosphate compounds, it and its metabolites have been studied for their potential biological effects. It is important to note that these are not the intended "signaling pathways" of the compound's primary application but rather represent potential adverse outcome pathways upon exposure.

Studies on related chlorinated organophosphate flame retardants suggest that they may interact with various biological systems. For instance, some of these compounds have been shown to affect the IL-6/JAK/STAT signaling pathway, which is involved in inflammation and immune response.[\[2\]](#)[\[9\]](#)

The diagram below illustrates a generalized potential toxicological pathway for chlorinated organophosphate flame retardants.

## Potential Toxicological Pathway of Chlorinated Organophosphates



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A generalized potential adverse outcome pathway for some chlorinated organophosphates.

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